

Hydantoic Acid: A Comprehensive Technical Guide

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Compound of Interest

Compound Name: Hydantoic acid

Cat. No.: B1294780

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Abstract

Hydantoic acid, also known as N-carbamoylglycine, is a derivative of the amino acid glycine. [1][2] As an intermediate in the synthesis of hydantoins, a class of compounds with diverse biological activities, understanding the identification and synthesis of **hydantoic acid** is crucial for researchers in medicinal chemistry and drug development. This document provides an in-depth overview of **hydantoic acid**, including its chemical identifiers, physical and spectral properties, a detailed experimental protocol for its synthesis, and its relationship to the broader class of hydantoin derivatives.

Chemical Identification and Properties

Hydantoic acid is chemically identified as 2-(carbamoylamino)acetic acid.[3] It is a white to almost white crystalline powder.[2] The primary identifier for this compound is its CAS number.

Table 1: Chemical Identifiers for **Hydantoic Acid**

Identifier	Value	Reference
CAS Number	462-60-2	[1][3][4]
Molecular Formula	C3H6N2O3	[3][4]
IUPAC Name	2-(carbamoylamino)acetic acid	[3]
Synonyms	N-Carbamoylglycine, Glycoluric acid, N- Carboxymethylurea	[2][4]
EINECS Number	207-328-5	[2][4]
PubChem CID	10020	[3]
InChIKey	KZVRXPPUJQRGFN- UHFFFAOYSA-N	[3]

Table 2: Physicochemical Properties of **Hydantoic Acid**

Property	Value	Reference
Molar Mass	118.09 g/mol	[4]
Melting Point	179-180 °C	[4]
Water Solubility	38.85 g/L (at 25 °C)	[2][4]
pKa	3.876 (at 25 °C)	[2][4]
Appearance	White to almost white powder/crystal	[2]

Spectroscopic Data for Identification

Spectroscopic methods are essential for the unambiguous identification and characterization of **hydantoic acid**.

Table 3: Spectroscopic Data for **Hydantoic Acid**

Technique	Key Data Points	Reference
^1H NMR (in D_2O)	A prominent signal around 3.9 ppm is observed, corresponding to the methylene ($-\text{CH}_2$) group.	[5]
Mass Spectrometry	Data available through NIST Mass Spectrometry Data Center.	[3]
Infrared (IR) Spectroscopy	FTIR spectra are available, typically showing characteristic peaks for N-H, C=O, and C-N bonds.	[3]
^{13}C NMR	Data is available in spectral databases.	[6]
Raman Spectroscopy	Spectra are available in spectral databases.	[3]

Experimental Protocols: Synthesis of Hydantoic Acid

Hydantoic acid is a key intermediate in the Urech hydantoin synthesis, which involves the reaction of an amino acid with potassium cyanate followed by acid-catalyzed cyclization to form the hydantoin. The synthesis of **hydantoic acid** itself can be achieved by stopping the reaction before the final cyclization step.

Synthesis of Hydantoic Acid from Glycine

This protocol is adapted from the initial step of the Urech hydantoin synthesis.

Objective: To synthesize **hydantoic acid** (N-carbamoylglycine) from glycine and potassium cyanate.

Materials:

- Glycine
- Potassium cyanate (KCNO)
- Deionized water

Equipment:

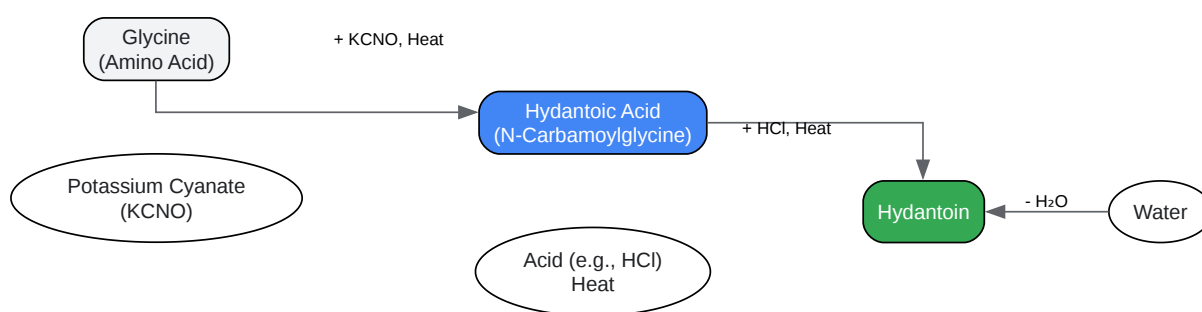
- Round-bottom flask
- Heating mantle with magnetic stirrer
- Reflux condenser
- Beakers
- Buchner funnel and filter paper
- Crystallizing dish
- Drying oven

Procedure:

- In a round-bottom flask, dissolve glycine (1.0 equivalent) in deionized water.
- Add potassium cyanate (1.2 equivalents) to the solution.
- Heat the reaction mixture at approximately 60°C for one hour with continuous stirring. This step facilitates the formation of the N-carbamyl amino acid (**hydantoic acid**).^[7]
- Monitor the reaction progress using a suitable analytical technique (e.g., TLC).
- Once the reaction is complete, allow the solution to cool to room temperature.
- Slowly acidify the reaction mixture with a dilute acid (e.g., 1M HCl) to a pH of approximately 3-4 to precipitate the **hydantoic acid**.
- Cool the mixture in an ice bath to maximize precipitation.

- Collect the precipitated white solid by vacuum filtration using a Buchner funnel.
- Wash the solid with a small amount of cold deionized water to remove any remaining salts.
- The crude **hydantoic acid** can be further purified by recrystallization from hot water.
- Dry the purified product in a drying oven at a temperature below its melting point (e.g., 80-100°C).

Diagram 1: Synthesis of **Hydantoic Acid** and subsequent Hydantoin Formation



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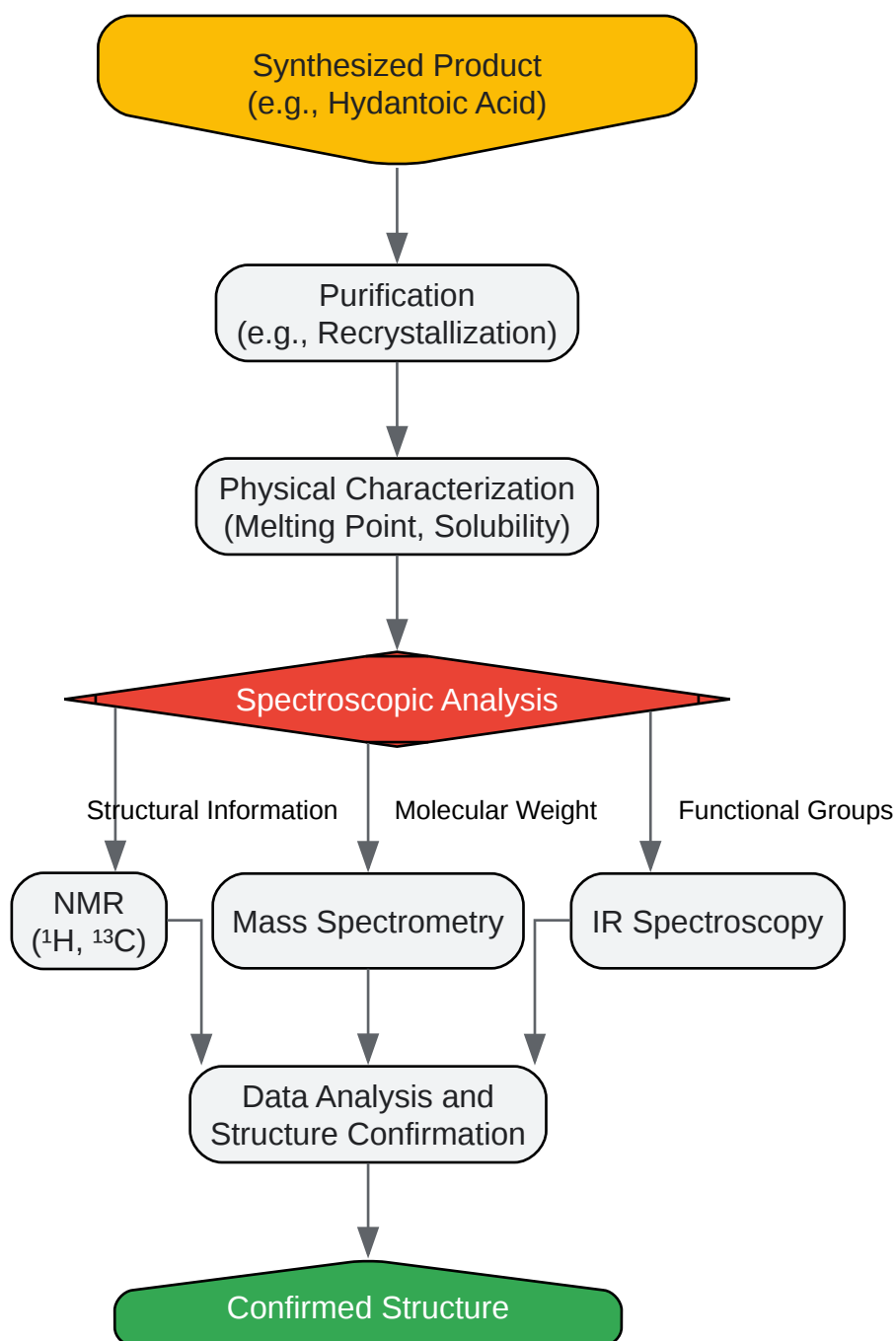
Caption: Urech synthesis of hydantoin with **hydantoic acid** as a key intermediate.

Role in Synthesis and Biological Significance

Hydantoic acid is a crucial intermediate in the synthesis of hydantoins. Hydantoin and its derivatives are a significant class of heterocyclic compounds with a wide range of pharmacological properties, including anticonvulsant, antiarrhythmic, antimicrobial, and anticancer activities.^{[8][9][10][11]} The synthesis of various substituted hydantoins often proceeds through the formation of a corresponding substituted **hydantoic acid**.

While much of the research focuses on the biological activities of the cyclized hydantoin derivatives, the properties of **hydantoic acid** itself are of interest, particularly in the context of its role as a metabolite.^{[1][2]}

Diagram 2: General Workflow for the Identification of a Synthesized Compound



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Caption: A typical workflow for the characterization and identification of a synthesized chemical compound.

Safety and Handling

Hydantoic acid is classified as an irritant, causing skin, eye, and respiratory system irritation.[4] It is also considered harmful if swallowed.[2][3] Appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat, should be worn when handling this compound.[4] In case of eye contact, rinse immediately with plenty of water and seek medical advice.[4]

Table 4: GHS Hazard Statements for **Hydantoic Acid**

Hazard Code	Description	Reference
H302	Harmful if swallowed	[2][3]
H315	Causes skin irritation	[2][3]
H319	Causes serious eye irritation	[2][3]
H335	May cause respiratory irritation	[2][3]

Conclusion

Hydantoic acid is a well-characterized compound with the CAS number 462-60-2. Its identification is straightforward using standard analytical techniques, particularly NMR and IR spectroscopy. As a key intermediate in the synthesis of biologically active hydantoin derivatives, the ability to synthesize and characterize **hydantoic acid** is a valuable skill for researchers in the fields of organic synthesis and medicinal chemistry. The experimental protocols and data presented in this guide provide a solid foundation for the successful handling and application of this compound in a research setting.

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